

# Application Notes and Protocols: Preparation of RU5135 Stock Solution in DMSO

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## Compound of Interest

Compound Name: RU5135

Cat. No.: B10770771

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## Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of **RU5135** in dimethyl sulfoxide (DMSO). **RU5135** is a steroid derivative known for its activity as an antagonist of inhibitory amino acids. Accurate preparation of stock solutions is critical for ensuring the reproducibility and reliability of experimental results in pharmacological and biological studies.

## Introduction

**RU5135** (CAS #78774-26-2) is a research chemical with a molecular weight of 304.43 g/mol and a chemical formula of C<sub>18</sub>H<sub>28</sub>N<sub>2</sub>O<sub>2</sub>[1]. Due to its hydrophobic nature, it is readily soluble in organic solvents such as DMSO[1]. This protocol outlines the necessary steps to prepare a concentrated stock solution of **RU5135** in DMSO, which can then be diluted to working concentrations for various in vitro and in vivo assays.

## Quantitative Data Summary

The following table summarizes the key quantitative information for **RU5135** and the preparation of its stock solution.

Parameter	Value	Reference
Compound Name	RU5135	[1]
CAS Number	78774-26-2	[1]
Molecular Formula	C18H28N2O2	[1]
Molecular Weight	304.43 g/mol	[1]
Solubility	Soluble in DMSO	[1]
Recommended Solvent	DMSO	[1]
Solid Storage	Short term (days to weeks): 0 - 4 °C. Long term (months to years): -20 °C.	[1]
Stock Solution Storage	Short term (days to weeks): 0 - 4 °C. Long term (months): -20 °C.	[1]

## Experimental Protocol: Preparation of a 10 mM RU5135 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **RU5135** in DMSO. The required mass of **RU5135** for other desired concentrations can be calculated using the formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

## Materials and Equipment

- **RU5135** solid powder
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

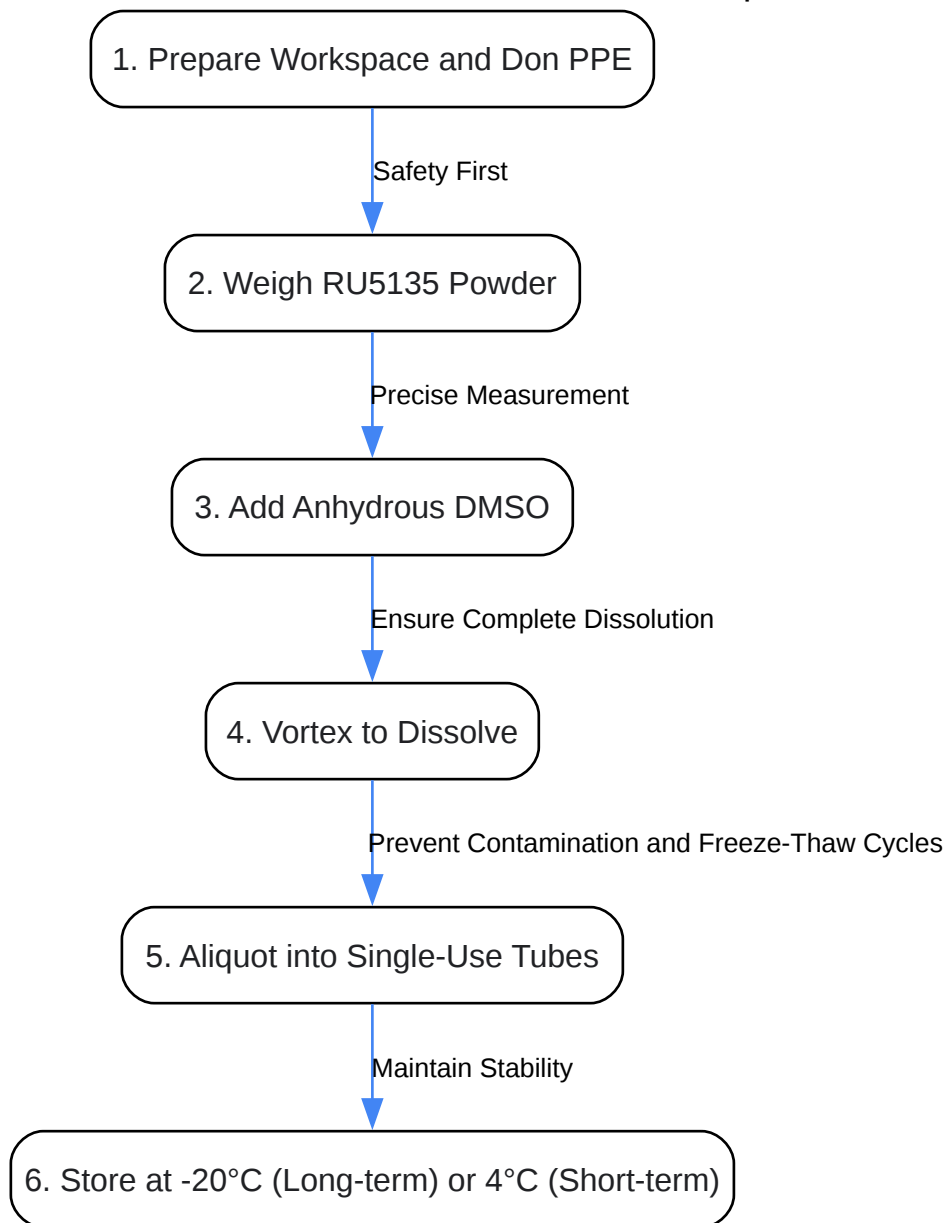
## Procedure

- Preparation: Don appropriate PPE. Ensure the work area is clean and free of contaminants.
- Weighing **RU5135**: Tare a clean, dry microcentrifuge tube or vial on the analytical balance. Carefully weigh out the desired amount of **RU5135** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.04 mg of **RU5135** ( $10 \text{ mmol/L} \times 0.001 \text{ L} \times 304.43 \text{ g/mol} = 0.00304 \text{ g} = 3.04 \text{ mg}$ ).
- Adding DMSO: Using a calibrated micropipette, add the calculated volume of DMSO to the tube containing the **RU5135** powder. For the example above, add 1 mL of DMSO.
- Dissolution: Close the tube or vial securely. Vortex the solution for 1-2 minutes until the **RU5135** is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquoting and Storage: For ease of use and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for long-term storage (months) or at 4°C for short-term storage (days to weeks)<sup>[1]</sup>. Protect the stock solution from light.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **RU5135** stock solution.

## Workflow for RU5135 Stock Solution Preparation



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Caption: Workflow for preparing **RU5135** stock solution.

## Safety Precautions

- **RU5135** is a research chemical. The toxicological properties have not been fully investigated. Handle with care and avoid direct contact with skin, eyes, and clothing.

- DMSO is a powerful solvent and can facilitate the absorption of other chemicals through the skin. Always wear appropriate gloves when handling DMSO-containing solutions.
- Work in a well-ventilated area or a chemical fume hood.
- Dispose of waste according to institutional and local regulations.

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## References

- 1. medkoo.com [medkoo.com]
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